

2-Bromopropane-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Bromopropane-d7

Cat. No.: B113470

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An In-depth Technical Guide to 2-Bromopropane-d7

This guide provides comprehensive technical information on **2-Bromopropane-d7**, a deuterated isotopologue of 2-bromopropane. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize labeled compounds in their work. This document outlines its key properties, potential applications, and an illustrative experimental workflow.

Core Properties

2-Bromopropane-d7, also known as Isopropyl-d7 bromide, is a saturated haloalkane where all seven hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various scientific studies, including reaction mechanism elucidation and as an internal standard in mass spectrometry.

Table 1: Physicochemical Properties of **2-Bromopropane-d7**

Property	Value	References
CAS Number	39091-63-9	[1][2][3][4]
Molecular Weight	130.03 g/mol	[1][2][3][5]
Alternate Names	Isopropyl-d7 bromide, Perdeuterioisopropyl Bromide d7	[2][3][4]
Linear Formula	(CD ₃) ₂ CDBr	[1][3]
Chemical Formula	C ₃ D ₇ Br	[2][4]
Unlabeled CAS Number	75-26-3	[6]

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general methodology for the use of **2-Bromopropane-d7** as an alkylating agent in organic synthesis is outlined below. This protocol is illustrative and should be adapted based on the specific substrate and reaction conditions.

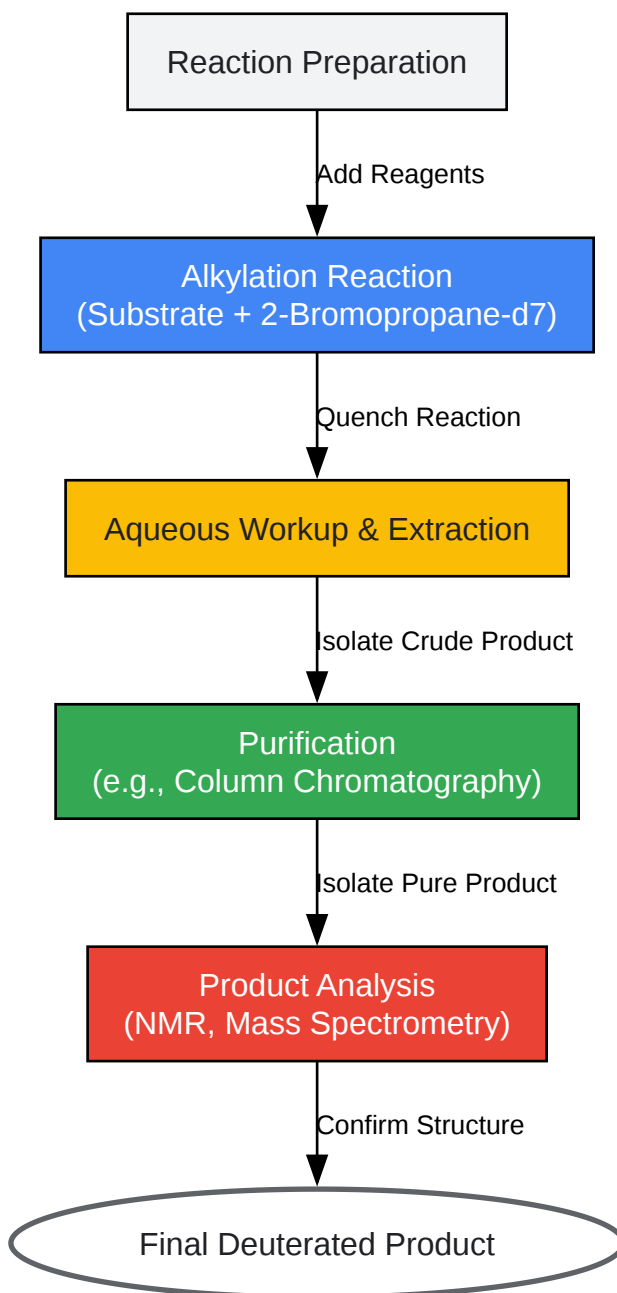
General Procedure for Isopropylation using **2-Bromopropane-d7**:

- **Reaction Setup:** A reaction vessel is charged with a suitable solvent (e.g., tetrahydrofuran, acetonitrile) and the substrate to be alkylated. The vessel is then flushed with an inert gas (e.g., argon or nitrogen) and cooled to an appropriate temperature.
- **Deprotonation:** A base (e.g., sodium hydride, lithium diisopropylamide) is added to the reaction mixture to deprotonate the substrate, generating a nucleophile.
- **Alkylation:** **2-Bromopropane-d7** is added to the reaction mixture. The reaction is stirred for a specified period, allowing the nucleophilic substitution to occur, thereby introducing the deuterated isopropyl group.
- **Quenching and Workup:** The reaction is quenched by the addition of a proton source (e.g., water, saturated ammonium chloride solution). The organic product is then extracted with a suitable solvent.

- Purification: The crude product is purified using standard techniques such as column chromatography to yield the desired deuterated product.

Illustrative Experimental Workflow

The following diagram illustrates a generalized workflow for a chemical synthesis experiment utilizing **2-Bromopropane-d7** as a reagent. This visualization provides a clear, step-by-step representation of the experimental process from preparation to final analysis.



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Caption: A generalized workflow for chemical synthesis using **2-Bromopropane-d7**.

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